

Application Note: High-Purity Engineering of 3-Fluoro-4-(2-furylmethoxy)aniline

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Compound of Interest

Compound Name: 3-Fluoro-4-(2-furylmethoxy)aniline

CAS No.: 937598-39-5

Cat. No.: B1342766

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Executive Summary

3-Fluoro-4-(2-furylmethoxy)aniline (CAS: 937598-39-5) is a specialized fluorinated aniline derivative.^{[1][2]} While primarily recognized as a pharmacophore bioisostere in the synthesis of Tyrosine Kinase Inhibitors (TKIs) targeting EGFR/HER2 (analogous to Lapatinib intermediates), its unique structure—combining an electroactive amine head with a diene-active furan tail—positions it as a high-value monomer for next-generation material science.^[1]

This guide details two distinct workflows:

- Pharmaceutical Material Science: Solid-state engineering and coupling protocols for API synthesis.
- Functional Material Science: Polymerization strategies for self-healing conductive networks via Diels-Alder chemistry.^{[1][3][4]}

Chemical Identity & Properties

Before processing, the material must be characterized to ensure it meets the stringent requirements of either API synthesis or polymer electronics.[1]

Property	Specification	Criticality
IUPAC Name	3-Fluoro-4-(furan-2-ylmethoxy)aniline	Standard Identity
Molecular Formula	C ₁₁ H ₁₀ FNO ₂	Stoichiometry
Molecular Weight	207.20 g/mol	Calculation Basis
Appearance	Off-white to pale brown crystalline solid	Oxidation Indicator (Darkening = Degradation)
Melting Point	58–62 °C	Purity Indicator (Sharpness of range)
Solubility	DMSO (>50 mg/mL), Methanol, DCM	Process Solvent Selection
pKa (Aniline N)	~3.8–4.2 (Predicted)	Reactivity in Nucleophilic Substitution

Application A: Pharmaceutical Material Science (API Synthesis)

Context: Kinase Inhibitor Scaffold Assembly

In medicinal chemistry, this molecule serves as a "Left-Hand Side" (LHS) building block for quinazoline-based inhibitors.[1] The fluorine atom at the C3 position increases metabolic stability and lipophilicity compared to non-fluorinated analogs, while the furan ring provides a unique hydrogen-bond acceptor profile distinct from the standard benzyl ethers found in drugs like Lapatinib.[1]

Protocol 1: Quinazoline Coupling (SNAr)

Objective: Couple the aniline to a 4-chloro-quinazoline scaffold to form the active kinase inhibitor core.[1]

Reagents:

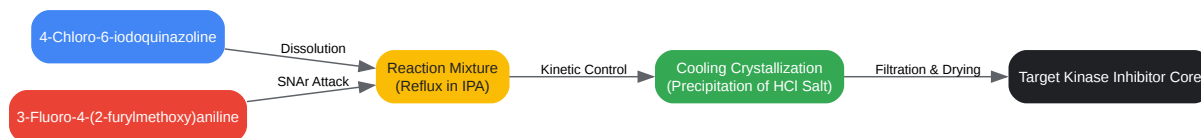
- **3-Fluoro-4-(2-furylmethoxy)aniline** (1.0 equiv)[1]
- 4-Chloro-6-iodoquinazoline (1.05 equiv)[1]
- Isopropanol (IPA) (Solvent, 10 V)[1]
- Triethylamine (Base, 1.2 equiv)[1]

Step-by-Step Methodology:

- Dissolution: Charge a reactor with 4-Chloro-6-iodoquinazoline and IPA. Stir at 20°C to form a slurry.
- Addition: Add **3-Fluoro-4-(2-furylmethoxy)aniline** portion-wise. Note: The reaction is exothermic; maintain temperature <30°C.
- Reaction: Heat the mixture to reflux (80–82°C) for 4–6 hours.
 - Mechanism:[1] Nucleophilic aromatic substitution (S_NAr).[1] The aniline nitrogen attacks the C4 position of the quinazoline, displacing chloride.[1]
- Crystallization (In-Situ): Cool the mixture slowly to 20°C over 2 hours. The product (hydrochloride salt) will precipitate.[1]
- Filtration: Filter the yellow/off-white solid.[1]
- Wash: Wash the cake with cold IPA (2 x 2 V) to remove unreacted aniline.
- Drying: Vacuum dry at 50°C to constant weight.

Visualization: Synthesis Pathway

The following diagram illustrates the convergent synthesis and the critical control points.



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Figure 1: Convergent synthesis workflow for quinazoline-based kinase inhibitors using the fluorinated aniline intermediate.

Application B: Emerging Material Science (Functional Polymers)

Context: Self-Healing Conductive Networks

This molecule is a "Janus" monomer for material science:

- Aniline Head: Capable of oxidative polymerization to form Polyaniline (PANI) chains (conductive backbone).[1]
- Furan Tail: Capable of reversible Diels-Alder (DA) reactions with maleimides (self-healing crosslinks).[1][3]

This dual functionality allows for the creation of conductive coatings that can repair micro-cracks upon heating, ideal for flexible electronics and corrosion protection layers.[1]

Protocol 2: Synthesis of Self-Healing PANI Precursor

Objective: Polymerize the aniline head while preserving the furan tail for future crosslinking.[1]

Reagents:

- Monomer: **3-Fluoro-4-(2-furylmethoxy)aniline** (0.1 mol)[1]
- Oxidant: Ammonium Persulfate (APS) (0.1 mol)[1]
- Dopant: Camphorsulfonic Acid (CSA) (0.12 mol)[1]

- Solvent: Water/Ethanol (1:1 mixture)[1]

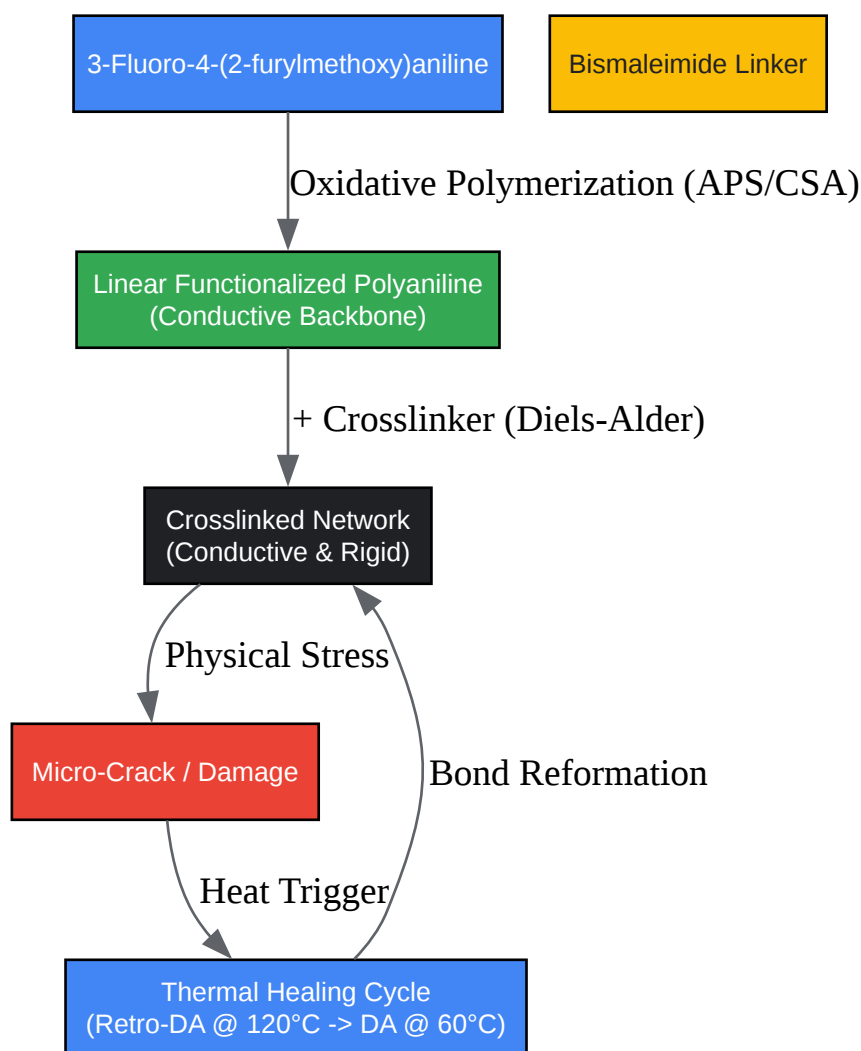
Step-by-Step Methodology:

- Emulsion Formation: Dissolve the monomer and CSA in the Water/Ethanol mixture.[1] Cool to 0–5°C. Low temperature is critical to prevent over-oxidation of the furan ring.
- Initiation: Dropwise add APS solution (in water) over 30 minutes.
- Polymerization: Stir at 0°C for 12 hours. The solution will turn dark green (emeraldine salt form).[1]
- Purification: Precipitate the polymer into acetone. Filter and wash with water to remove excess oxidant.[1]
- Crosslinking (The "Healing" Step):
 - Mix the resulting polymer with a bismaleimide linker (e.g., BMI-1).[1]
 - Cast film and cure at 60°C (Forward DA reaction).
 - Self-Healing Test: Scratch the film and heat to 120°C (Retro-DA) then cool to 60°C to reform bonds.[1]

Visualization: Self-Healing Mechanism

This diagram details the reversible crosslinking logic essential for the material's repair function.

[1]



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Figure 2: Mechanistic pathway for creating self-healing conductive polymers using the furan-functionalized aniline.[1]

Quality Control & Analytical Standards

To ensure the integrity of the "Material Science" claims, the following analytical results must be verified for the starting material.

Technique	Expected Observation	Purpose
HPLC	Single peak >98.5% (AUC)	Purity quantification.[1] Impurities <0.1% required for polymer chain growth.[1]
¹ H-NMR	Furan protons (δ 6.5–7.5 ppm) and Aniline NH ₂ (broad singlet)	Structural confirmation.[1] Ensure furan ring is intact (not opened).[1]
DSC	Sharp endotherm at T _m (~60°C)	Polymorph identification. Broad peaks indicate amorphous content.[1]
XRD	Distinct Bragg peaks	Crystallinity verification (crucial for solid-state stability).

References

- Kinase Inhibitor Synthesis (Lapatinib Analogs)
 - Fresenius Kabi Oncology Ltd.[1] Novel intermediates and process for the preparation of lapatinib. WO2013080218A1.[1] (Describes the general aniline-quinazoline coupling chemistry).
 - BenchChem.[1] The Pivotal Role of 3-Chloro-4-fluoroaniline in the Synthesis of Lapatinib. (Provides the baseline protocol for halogenated aniline coupling). [1]
- Material Science (Furan-Aniline Polymers)
 - Zhang, J., et al. "Preparation and Characterization of Conductive/Self-Healing Resin Nanocomposites Based on Tetrafunctional Furan-Functionalized Aniline Trimer." [1] *Polymers*, 2023.[1][3][5] (Validates the use of furan-anilines for self-healing networks).
 - Gandini, A.[1] "The furan/maleimide Diels–Alder reaction: A versatile click–unclick tool in macromolecular synthesis." [1] *Progress in Polymer Science*, 2013.[1] (Mechanistic grounding for the self-healing protocol).
- Chemical Data & Sourcing

- PubChem. 3-Fluoro-4-(trifluoromethoxy)aniline (Analog Data). (Used for physicochemical property estimation).[1][6] [1]

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Sources

- 1. 医药中间体 [huatengsci.com]
- 2. bio-fount.com [bio-fount.com]
- 3. preprints.org [preprints.org]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. Self-healable functional polymers based on Diels–Alder ‘click chemistry’ involving substituted furan and triazolinedione derivatives: a simple and very fast approach - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
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